

# Safe Disposal of 2-Bromo-1-(4-iodophenyl)ethanone: A Procedural Guide

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## Compound of Interest

Compound Name: 2-Bromo-1-(4-iodophenyl)ethanone

Cat. No.: B185315

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the safe disposal of **2-Bromo-1-(4-iodophenyl)ethanone**, a halogenated organic compound. Adherence to these protocols is essential to mitigate risks and comply with regulatory standards.

## Chemical and Physical Properties

A summary of the key quantitative data for **2-Bromo-1-(4-iodophenyl)ethanone** is presented below. While comprehensive toxicological data is not available, the existing information underscores the need for cautious handling.<sup>[1]</sup>

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrIO	[2]
Molecular Weight	324.94 g/mol	[2][3]
Appearance	Off-white to faint yellow powder/crystal	[3][4][5]
Melting Point	70-75 °C	[4][5]
Boiling Point	~328.7 °C	[3]
Density	2.08 g/cm <sup>3</sup>	[3]
Solubility	Soluble in organic solvents (e.g., ethanol, ketone, dichloromethane); almost insoluble in water.	[4][5]
Storage Temperature	2-8 °C, in a dark, inert atmosphere.	

## Hazard Identification and Safety Precautions

**2-Bromo-1-(4-iodophenyl)ethanone** is classified with the following hazards:

- Skin Irritation (Category 2)[1]
- Serious Eye Irritation (Category 2A)[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[1]

Precautionary Statements:

- Avoid breathing dust.[1]
- Wash skin thoroughly after handling.[1]
- Use only in a well-ventilated area.[1]

- Wear protective gloves, eye protection, and face protection.[1]
- Store in a well-ventilated place and keep the container tightly closed.[1]
- Store locked up.[1]

In case of exposure, follow the first-aid measures outlined in the Safety Data Sheet (SDS), which include rinsing the affected area with plenty of water and seeking medical attention.[1]

## Experimental Protocol for Proper Disposal

This protocol details the step-by-step procedure for the safe disposal of **2-Bromo-1-(4-iodophenyl)ethanone** from a laboratory setting.

### 1. Personal Protective Equipment (PPE) and Engineering Controls:

- Always handle the chemical inside a certified chemical fume hood.[6][7]
- Wear appropriate PPE, including a lab coat, chemical-resistant gloves (double nitrile or Viton gloves are recommended), and chemical splash goggles.[7]

### 2. Waste Segregation and Collection:

- Crucially, do not mix halogenated organic waste with non-halogenated waste.[8][9][10] This is critical for proper disposal and cost management.
- Designate a specific, compatible waste container for "Halogenated Organic Waste." [9][10] Suitable containers are typically polyethylene carboys or bottles.[8]
- The container must be in good condition, with a tightly sealing cap.[10]
- Keep the halogenated waste container separate from incompatible materials such as strong oxidizing agents, acids, and bases.[6][8]

### 3. Labeling the Waste Container:

- Label the waste container as "Hazardous Waste" before adding any substance.[8][10][11]

- The label must clearly identify the contents. List all chemical constituents, including "**2-Bromo-1-(4-iodophenyl)ethanone**," and their approximate percentages.[8][9][11] Do not use abbreviations or chemical formulas.[10]
- Include the name of the principal investigator or generator and the date of accumulation.[8]

#### 4. Accumulating Waste:

- For small amounts of solid **2-Bromo-1-(4-iodophenyl)ethanone**, carefully transfer it to the designated halogenated waste container inside a chemical fume hood to avoid generating dust.[1]
- If the chemical is dissolved in a solvent for an experiment, the resulting solution should be disposed of in the halogenated organic liquid waste container.
- Keep the waste container closed at all times, except when adding waste.[8][10]
- Store the waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, ensuring it has secondary containment.[8]

#### 5. Disposal of Contaminated Materials:

- Any materials that have come into contact with **2-Bromo-1-(4-iodophenyl)ethanone**, such as gloves, weigh boats, or absorbent pads from a spill, must also be disposed of as hazardous waste.
- Place these contaminated solids in a sealed, labeled bag or container designated for solid hazardous waste.[8]

#### 6. Arranging for Final Disposal:

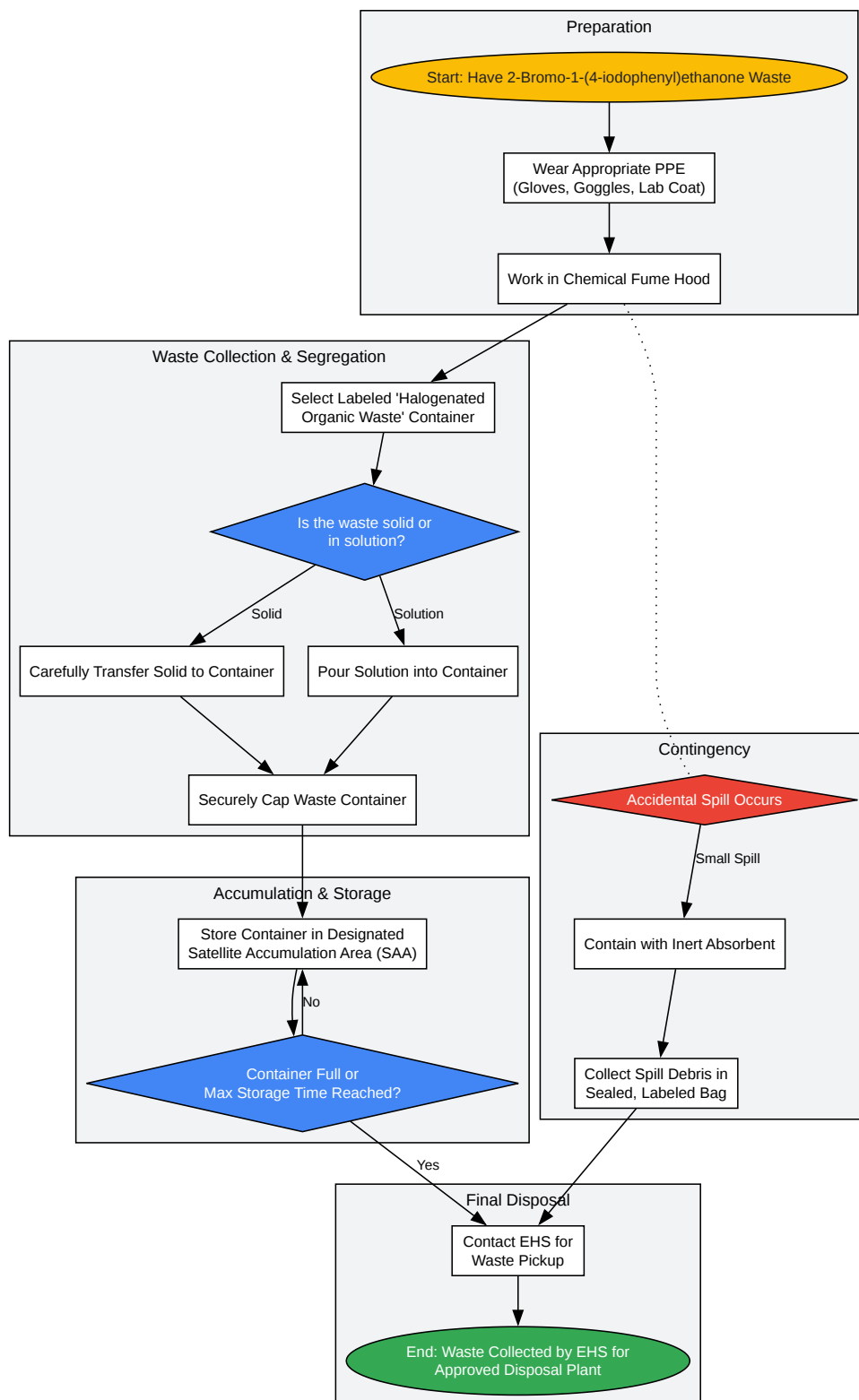
- Do not dispose of this chemical down the drain or allow it to enter the environment.[1][7]
- Once the waste container is nearly full (approximately  $\frac{3}{4}$  full), or if it has been accumulating for a set period defined by your institution (e.g., 6 months), arrange for its collection.[8]
- Contact your institution's Environmental Health and Safety (EHS) department to request a waste pickup.[8] Follow their specific procedures for collection requests.

- The final disposal will be carried out at an approved waste disposal plant, likely through incineration at a regulated facility.<sup>[1][9]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **2-Bromo-1-(4-iodophenyl)ethanone**.

## Disposal Workflow for 2-Bromo-1-(4-iodophenyl)ethanone

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